

An In-depth Technical Guide to the Synthesis and Characterization of Metahexestrol

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Compound of Interest

Compound Name: *Metahexestrol*

Cat. No.: *B1236963*

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Abstract

Metahexestrol, also known as meso-3,4-bis(3'-hydroxyphenyl)hexane, is a synthetic non-steroidal estrogen that acts as an inhibitor of the estrogen receptor (E2R).[1][2] Its potential antitumor activity, particularly in estrogen-dependent breast cancers, makes it a molecule of significant interest in medicinal chemistry and drug development.[1][2] This document provides a comprehensive technical guide on a putative synthetic pathway for **metahexestrol** and details the analytical methods for its structural characterization. The protocols and data presented herein are intended to serve as a foundational resource for researchers engaged in the synthesis and evaluation of this and related compounds.

Physicochemical Properties

Metahexestrol is a solid organic compound with the following properties:

Property	Value	Reference
IUPAC Name	3-[(3S,4R)-4-(3-hydroxyphenyl)hexan-3-yl]phenol	[3]
Molecular Formula	C ₁₈ H ₂₂ O ₂	
Molecular Weight	270.37 g/mol	
CAS Number	71953-72-5	
Appearance	Solid	

Proposed Synthesis of Metahexestrol

A plausible and efficient synthetic route to **metahexestrol** begins with the commercially available starting material, 3'-hydroxypropiophenone. The proposed pathway involves a two-step process: a pinacol coupling reaction to form the central C-C bond and create the vicinal diol intermediate, followed by a deoxygenation step to yield the final alkane structure.

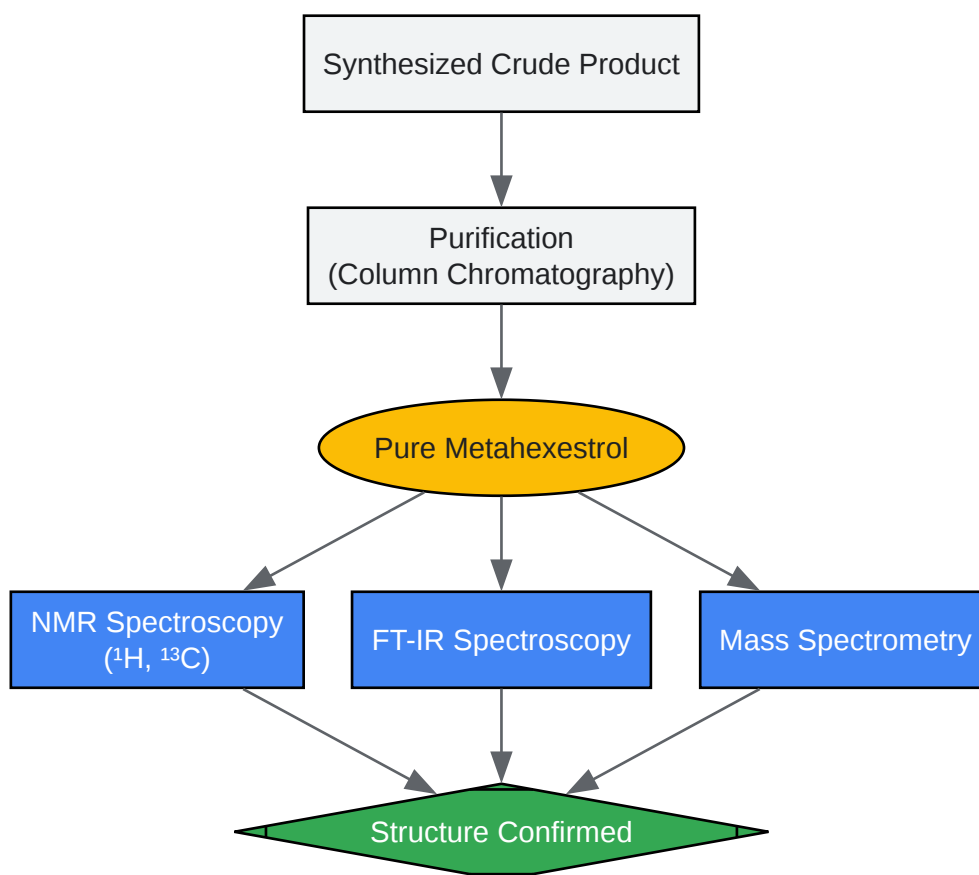
3'-Hydroxypropiophenone (x2)

1. Mg, HgCl₂
2. Benzene, Reflux

meso-3,4-Bis(3-hydroxyphenyl)hexane-3,4-diol

1. Ac₂O, Pyridine
2. Na, liq. NH₃/EtOH

Metahexestrol
(meso-3,4-Bis(3'-hydroxyphenyl)hexane)



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References

- 1. bocsci.com [bocsci.com]
- 2. Pinacol coupling reaction - Wikipedia [en.wikipedia.org]
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